An In-depth Technical Guide to 2-Hydroxyethyl Methacrylate (HEMA)

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Compound of Interest

Compound Name:	*2-Hydroxyethyl Methacrylate*
CAS No.:	*12676-48-1*
Cat. No.:	*B7798837*

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CAS Number: 868-77-9

This guide provides a comprehensive overview of **2-Hydroxyethyl Methacrylate** (HEMA), a key monomer in the development of advanced biomaterials for research, drug delivery, and tissue engineering. It covers its chemical properties, safety information, and detailed experimental protocols for its use in laboratory settings.

Core Properties and Safety Data

2-Hydroxyethyl Methacrylate is a hydrophilic monomer widely utilized for the synthesis of biocompatible polymers and hydrogels. Its unique chemical structure, featuring both a polymerizable methacrylate group and a reactive hydroxyl group, allows for extensive copolymerization and chemical modification.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Hydroxyethyl Methacrylate**.

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Property	Value	Reference
Molecular Formula	$C_6H_{10}O_3$	[1][2]
Molecular Weight	130.14 g/mol	[1][3]
Appearance	Clear, colorless liquid	[4][5]
Odor	Ester-like	[1]
Density	1.073 g/mL at 25°C	[1]
Melting Point	-12 °C	[1][5]
Boiling Point	213 °C	[5]
Flash Point	106 °C (closed cup)	[3][5]
Vapor Pressure	0.13 mbar at 25 °C	[5]
Water Solubility	Soluble	[1][5]
Refractive Index	n20/D 1.453	[1]

Safety and Handling

The Safety Data Sheet (SDS) for **2-Hydroxyethyl Methacrylate** indicates several hazards that require careful handling and appropriate personal protective equipment (PPE) in a laboratory setting.[6]

Hazard Statements:[7][8]

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

Precautionary Statements:[7][8]

- P261: Avoid breathing mist or vapors.

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- P264: Wash skin thoroughly after handling.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in a cool, dry, and well-ventilated place away from direct sunlight and heat.[5][8] HEMA is stabilized with a small amount of hydroquinone monomethyl ether to prevent spontaneous polymerization.[3][7]

Applications in Research and Drug Development

The biocompatibility and hydrophilicity of poly(**2-hydroxyethyl methacrylate**) (pHEMA) make it an invaluable material in the biomedical field.[9] Its applications are extensive and continue to be an active area of research.

- Hydrogels for Drug Delivery: pHEMA hydrogels are widely used as matrices for the controlled release of therapeutic agents. Their porous structure allows for the encapsulation and subsequent diffusion of drugs.
- Tissue Engineering Scaffolds: The ability of pHEMA to form soft, water-swollen networks that mimic native tissue makes it an excellent candidate for tissue engineering scaffolds, promoting cell adhesion and proliferation.[4][7]
- Contact Lenses: One of the earliest and most successful applications of pHEMA was in the manufacturing of soft contact lenses due to its optical clarity and oxygen permeability.[9]
- Dental Materials: HEMA is a common component in dental adhesives and composite resins.[8]

Experimental Protocols

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Synthesis of pHEMA Hydrogels via Free-Radical Polymerization

This protocol describes a common method for the synthesis of pHEMA hydrogels for drug delivery applications.

Materials:

- **2-Hydroxyethyl Methacrylate** (HEMA), monomer
- Ethylene glycol dimethacrylate (EGDMA), cross-linker
- Ammonium persulfate (APS), initiator
- N,N,N′,N′-tetramethylethylenediamine (TEMED), accelerator
- Distilled water
- Nitrogen gas

Procedure:

- Prepare a pre-polymerization solution by mixing HEMA monomer and EGDMA cross-linker in an aqueous solution according to the desired final concentrations.
- Purge the solution with nitrogen gas for 30 minutes to remove dissolved oxygen, which can inhibit polymerization.
- Add the initiator (APS) and accelerator (TEMED) to the pre-polymerization solution.
- Stir the solution continuously under a nitrogen atmosphere for 10 minutes to ensure homogeneity.
- Transfer the solution into a mold (e.g., glass tubes) and seal it.
- Allow the polymerization to proceed at room temperature overnight.

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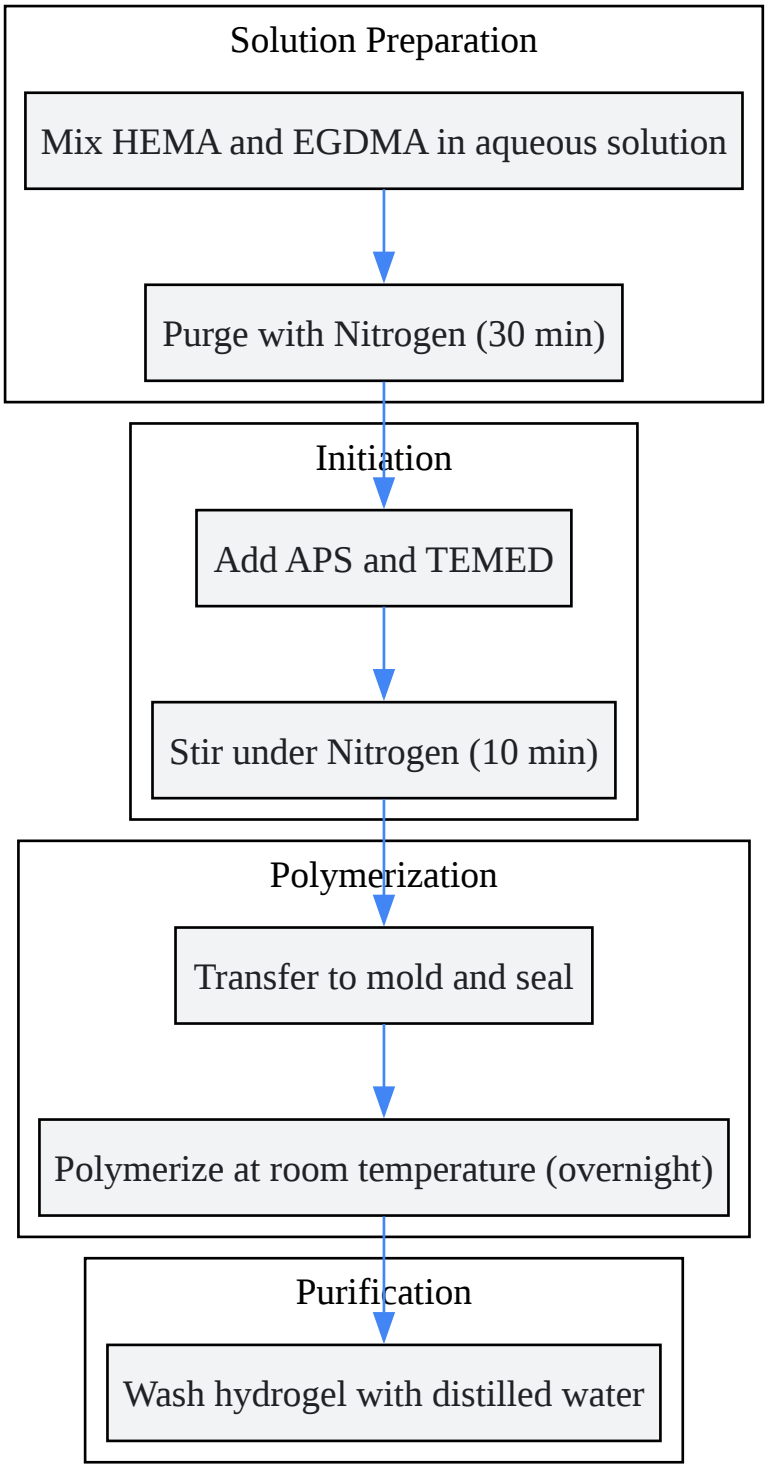
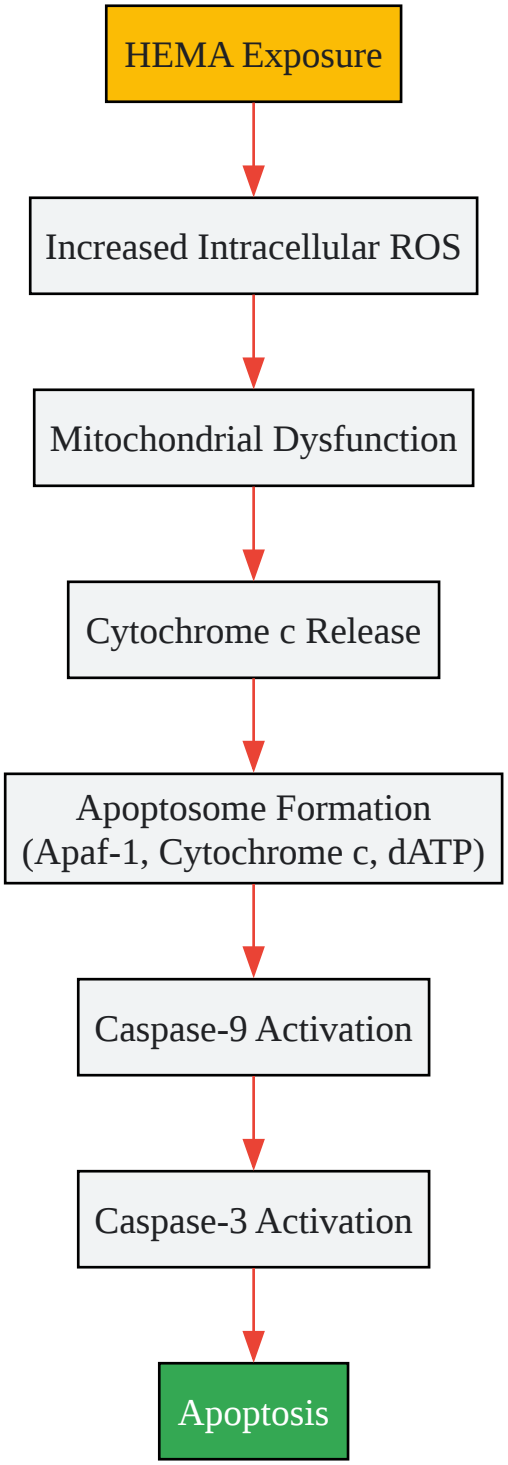
- After polymerization is complete, wash the resulting hydrogel extensively with distilled water to remove any unreacted monomers and other reagents.





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